

Technical Guide: 2,4,6-Trifluorophenylalanine (2,4,6-F3-Phe)

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Compound of Interest

Compound Name: *Boc-2,4,6-Trifluoro-D-Phenylalanine*

Cat. No.: *B1579696*

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Executive Summary & Core Properties

2,4,6-Trifluorophenylalanine is a non-canonical amino acid (ncAA) distinguished by its symmetric fluorination pattern on the phenyl ring. Unlike mono-fluorinated variants, 2,4,6-F3-Phe significantly alters the electronic distribution of the aromatic side chain without introducing the extreme steric bulk of a pentafluorophenyl group.

Physiochemical Profile

Property	Value / Characteristic	Relevance
Formula	C	
	H	
	F	
	NO	
Molecular Weight	219.16 g/mol	+54 Da vs. Phenylalanine (Phe)
Electronic Nature	Electron-deficient ring	Inverts quadrupole moment; promotes - stacking with electron-rich rings (Tyr, Trp).
Hydrophobicity	High	Increases burial propensity in hydrophobic cores.
¹⁹ F NMR	~ -105 to -115 ppm (approx)	3 chemically equivalent Fluorines (assuming fast ring flip) provide a simplified, high-intensity singlet signal.
pKa (Sidechain)	N/A (Non-ionizable)	Fluorine induction lowers the pKa of the backbone amine/carboxyl.

Chemical Synthesis Strategy

While 2,4,6-F₃-Phe is commercially available, in-house synthesis is often required for isotopic labeling (

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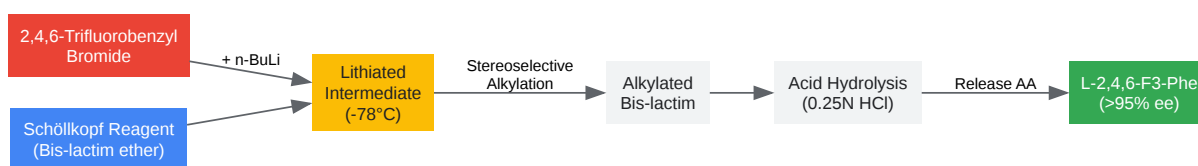
N) or derivative creation. The Schöllkopf Bis-Lactim Ether Method is the gold standard for generating enantiopure L-isomers.

Synthesis Workflow (Schöllkopf Method)

This protocol utilizes a chiral auxiliary to direct the stereochemistry of the alkylation step.^[1]

- **Precursor Preparation:** 2,4,6-trifluorobenzyl bromide is synthesized from 2,4,6-trifluorotoluene via radical bromination (NBS/AIBN).
- **Chiral Auxiliary Formation:** Cyclo(L-Val-Gly) is converted to the bis-lactim ether (Schöllkopf reagent) using trimethyloxonium tetrafluoroborate.
- **Asymmetric Alkylation:** The lithiated auxiliary (via n-BuLi at -78°C) attacks the benzyl bromide. The isopropyl group of the valine moiety directs the incoming electrophile to the trans face, ensuring L-configuration.
- **Hydrolysis:** Mild acid hydrolysis releases the L-2,4,6-F3-Phe and recycles the valine methyl ester.

Visualization: Synthesis Pathway



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Caption: Stereoselective synthesis of L-2,4,6-F3-Phe via Schöllkopf auxiliary to ensure high enantiomeric excess.

Genetic Incorporation (Genetic Code Expansion)

To incorporate 2,4,6-F3-Phe into proteins in vivo, an orthogonal tRNA/synthetase pair is required to suppress the amber stop codon (TAG).

The Orthogonal System

- Host: Escherichia coli (BL21-DE3 or C321.ΔA "recoded" strains).
- Synthetase: Variants of Methanocaldococcus jannaschii Tyrosyl-tRNA Synthetase (MjTyrRS).
 - Note: While specific "2,4,6-F3-PheRS" mutants exist in proprietary libraries, polyspecific MjTyrRS variants evolved for p-cyanophenylalanine (pCNF-RS) or p-azidophenylalanine (pAzF-RS) often display cross-activity due to the similar steric volume of the trifluoro-group compared to para-substituents.
 - Active Site Engineering: If evolving a specific pair, target residues Tyr32, Leu65, Phe108, Gln109, Asp158, and Leu162 for mutagenesis to accommodate the electron-deficient ring and fluorine sterics.
- tRNA: M. jannaschii tRNA

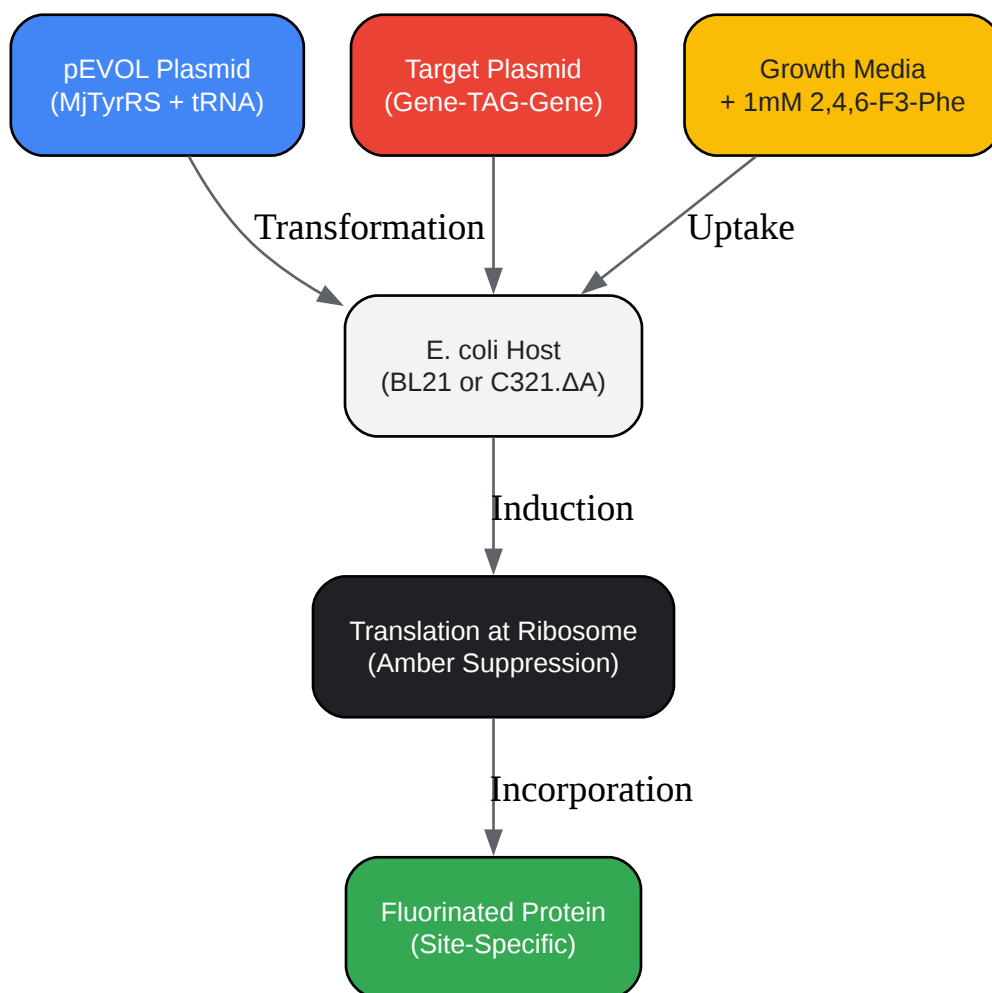
(orthogonal to E. coli machinery).

Experimental Protocol: In Vivo Expression

- Transformation: Co-transform E. coli with:
 - Plasmid A: Target Protein (gene with TAG codon) + Antibiotic 1.
 - Plasmid B: pEVOL-MjTyrRS (library or specific mutant) + Antibiotic 2.
- Growth: Culture in 2xYT or Terrific Broth at 37°C until OD reaches 0.6–0.8.
- Induction & Supplementation:
 - Add 1 mM 2,4,6-F3-Phe (dissolved in minimal NaOH or DMSO).
 - Induce protein expression (e.g., 0.5 mM IPTG + 0.02% Arabinose).
 - Crucial Step: Lower temperature to 25°C or 30°C to prevent aggregation and allow proper folding.

- Harvest: Pellet cells after 12–16 hours.
- Purification: Standard Ni-NTA or ion exchange. Validation: Analyze via Mass Spectrometry (Intact Protein MS) to confirm mass shift (+54 Da vs WT Phe).

Visualization: Genetic Incorporation Workflow



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Caption: Workflow for site-specific incorporation of 2,4,6-F3-Phe using orthogonal translation systems.

Applications & Mechanistic Insight

A. ¹⁹F NMR Probe

2,4,6-F3-Phe is a superior NMR probe for studying protein dynamics because of its symmetry.

- **Signal:** The three fluorine atoms are chemically equivalent if the phenyl ring flips rapidly (fast exchange on the NMR timescale). This results in a single, intense signal (3x intensity of mono-F-Phe).
- **Conformational Locking:** If the protein core packs tightly enough to stop ring flipping, the signal splits into distinct peaks, providing a direct readout of local packing density and steric constraint.
- **Chemical Shift Anisotropy (CSA):** The symmetric distribution reduces CSA complications compared to ortho-only substitution, yielding sharper lines at high fields.

B. Protein Stability & Engineering

- **Quadrupole Inversion:**
 - Phenylalanine:^[1] Electron-rich face (negative potential).
 - 2,4,6-F3-Phe: Electron-deficient face (positive potential).
 - Mechanism:^{[2][3][4][5][6][7]} This allows 2,4,6-F3-Phe to form strong face-to-face
-
stacking interactions with electron-rich aromatics (Phe, Tyr, Trp) that are electrostatically forbidden for native Phe-Phe pairs.
- **Hydrophobicity:** The C-F bond is highly hydrophobic. Replacing Phe with 2,4,6-F3-Phe in the hydrophobic core often increases thermal stability () by eliminating cavity voids and reducing water accessibility.

C. Drug Discovery

- **Metabolic Stability:** The 2,4,6-substitution pattern blocks the most common sites of metabolic oxidation (para and ortho positions) by Cytochrome P450 enzymes, extending the half-life of peptide-based therapeutics.

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